

Medicinal Chemistry Applications of 4-Methyl-5-nitroindoline

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Compound of Interest

Compound Name: 4-Methyl-5-nitroindoline
hydrochloride

CAS No.: 1956318-86-7

Cat. No.: B11889528

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Executive Summary: The Strategic Value of the 4-Methyl-5-nitroindoline Scaffold[1][2]

In the landscape of heterocyclic drug discovery, 4-methyl-5-nitroindoline (CAS: 165250-68-0) represents a high-value "privileged structure" intermediate.[1] Unlike simple indole or indoline scaffolds, the introduction of a methyl group at the C4 position creates a unique steric and electronic environment that significantly alters the pharmacological profile of downstream derivatives.

This guide explores the utility of 4-methyl-5-nitroindoline not merely as a building block, but as a strategic tool for conformationally restricted ligand design.[1] Its primary applications span:

- **Kinase Inhibitors:** The C4-methyl group often occupies the hydrophobic "gatekeeper" or solvent-front pockets in ATP-binding sites, enhancing selectivity.[1]
- **GPCR Ligands:** Serving as a serotonin (5-HT) bioisostere with reduced metabolic liability compared to indoles.

- Dual-Action Anti-inflammatories: As a core scaffold for 5-LOX/sEH inhibitors.[1]

Chemical Architecture & Mechanistic Rationale

The "Ortho-Effect" and Conformation

The defining feature of 4-methyl-5-nitroindoline is the steric clash between the C4-methyl group and the C5-nitro (or subsequent amino) substituent.[1]

- Planarity Disruption: In typical 5-nitroindolines, the nitro group is coplanar with the aromatic ring, maximizing resonance. In the 4-methyl analog, steric repulsion forces the C5-substituent to twist out of plane.[1]
- Pharmacological Consequence: This twist can lock the molecule into a bioactive conformation that fits specific receptor sub-pockets, potentially reducing the entropic penalty of binding.

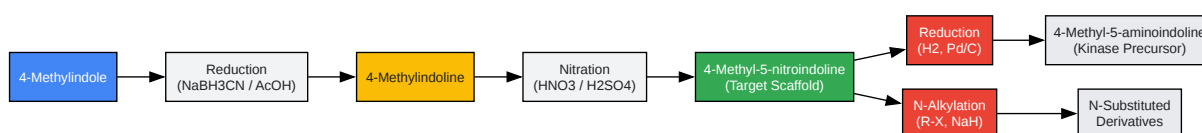
Electronic Profiling

The C5-nitro group is a strong electron-withdrawing group (EWG), reducing the basicity of the N1-nitrogen.[1] This makes the N1 position less prone to metabolic oxidation but requires stronger bases for alkylation reactions.

Synthetic Pathways and Functionalization[2][3][4][5]

The synthesis of 4-methyl-5-nitroindoline typically proceeds via the reduction of its indole counterpart or nitration of the parent indoline.[1] Below is the authoritative workflow for generating and utilizing this scaffold.

Synthesis Workflow (DOT Visualization)



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Caption: Synthetic tree transforming 4-methylindole into the target nitroindoline and its downstream amino-precursors.

Medicinal Chemistry Applications

Kinase Inhibition (ATP-Competitors)

In the design of Type I and Type II kinase inhibitors, the 4-methyl-5-aminoindoline derivative (obtained by reducing the nitro group) is a critical pharmacophore.^[1]

- Mechanism: The indole/indoline NH usually forms a hydrogen bond with the hinge region of the kinase.
- Role of 4-Methyl: This group points towards the hydrophobic II pocket or the gatekeeper residue.^[1] If the gatekeeper is small (e.g., Threonine), the methyl group fits snugly; if large (e.g., Methionine), it may induce selectivity by preventing binding.
- Target Examples: VEGFR (Vascular Endothelial Growth Factor Receptor) and Aurora Kinases often accommodate this substitution pattern.

GPCR Ligands (Serotonergic Modulators)

Indolines are classic bioisosteres for serotonin (5-hydroxytryptamine). The 4-methyl-5-nitroindoline scaffold has been explored in antimigraine research (5-HT1B/1D agonists).^[1]

- Metabolic Stability: Unlike the indole core of sumatriptan, the indoline core is less susceptible to oxidative metabolism at the C2-C3 bond.
- SAR Insight: The 5-nitro group serves as a precursor to sulfonamides or amides, mimicking the polar tail of triptans.

Dual 5-LOX/sEH Inhibitors

Recent studies (e.g., J. Med. Chem. 2022) have highlighted nitroindolines as scaffolds for dual inhibitors of 5-lipoxygenase (5-LOX) and soluble epoxide hydrolase (sEH).

- Application: Treatment of chronic inflammation and asthma.

- Design: The indoline core acts as a lipophilic anchor. The 4-methyl group modulates the lipophilicity (LogP) and prevents "flat" stacking, improving solubility.

Experimental Protocols

Protocol A: Reduction to 4-Methyl-5-aminoindoline

A self-validating protocol for generating the key amine intermediate.[\[1\]](#)

Reagents:

- 4-Methyl-5-nitroindoline (1.0 eq)[\[1\]](#)[\[2\]](#)
- Palladium on Carbon (10% Pd/C, 0.1 eq)
- Methanol (anhydrous)
- Hydrogen gas (balloon pressure)

Procedure:

- Dissolution: Dissolve 4-methyl-5-nitroindoline in methanol (0.1 M concentration) in a round-bottom flask.
- Catalyst Addition: Carefully add 10% Pd/C under an inert argon atmosphere. Caution: Pyrophoric.[\[1\]](#)
- Hydrogenation: Purge the vessel with

gas three times. Stir vigorously under a hydrogen balloon at Room Temperature (RT) for 4–6 hours.
- Monitoring: Monitor via TLC (System: 50% EtOAc/Hexane). The starting material (yellow/orange) should disappear, replaced by a fluorescent amine spot.
- Workup: Filter the mixture through a Celite pad to remove Pd/C. Wash the pad with methanol.

- Isolation: Concentrate the filtrate in vacuo. The resulting 4-methyl-5-aminoindoline is unstable to oxidation; use immediately or store as an HCl salt.^[1]

Protocol B: General N-Alkylation (Library Generation)

Reagents:

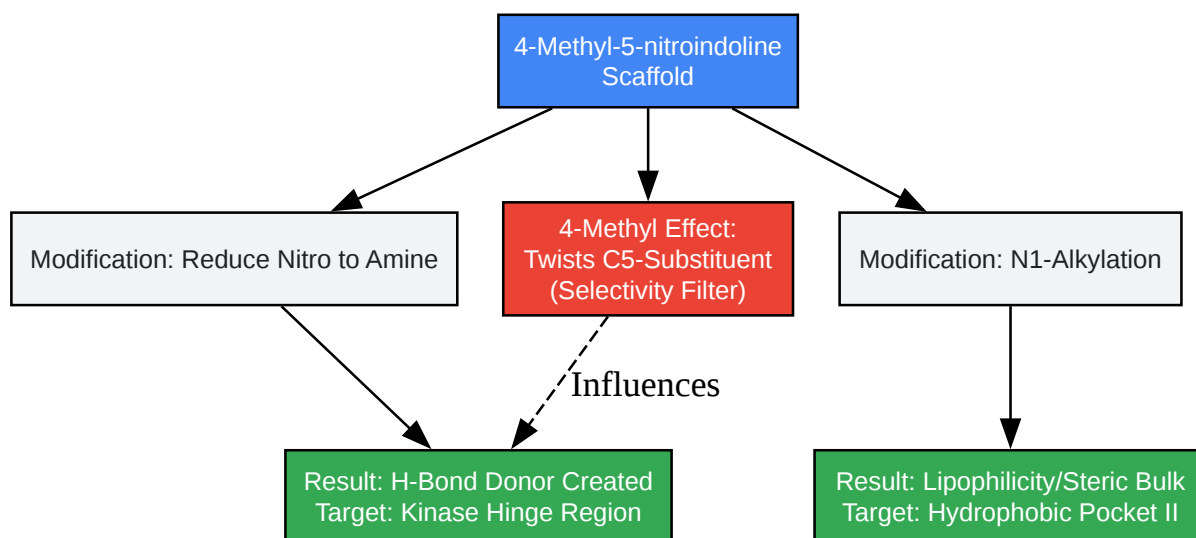
- 4-Methyl-5-nitroindoline (1.0 eq)^{[1][2]}
- Sodium Hydride (60% dispersion, 1.2 eq)
- Alkyl Halide (1.1 eq)
- DMF (anhydrous)

Procedure:

- Cool a solution of 4-methyl-5-nitroindoline in DMF to 0°C.
- Add NaH portion-wise. Evolution of gas will be observed. Stir for 30 mins to ensure deprotonation (color change often to deep red/brown).
- Add the alkyl halide dropwise.
- Warm to RT and stir for 12 hours.
- Validation: Quench with water. Extract with EtOAc.^[3] Successful alkylation is confirmed by the disappearance of the N-H signal in ¹H-NMR (~6.5 ppm).

Structure-Activity Relationship (SAR) Logic^[1]

The following diagram illustrates the decision matrix for modifying the 4-methyl-5-nitroindoline scaffold during lead optimization.



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Caption: SAR decision tree highlighting the structural consequences of scaffold modifications.

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